

A Researcher's Guide to Cross-Validation of Somatostatin-28 (1-14) Immunoassays

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Compound of Interest

Compound Name: Somatostatin-28 (1-14)

Cat. No.: B12309663

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For researchers, scientists, and drug development professionals, the accurate quantification of Somatostatin-28 (SS-28) and its fragments, such as **Somatostatin-28 (1-14)**, is critical for understanding its physiological and pathological roles. Immunoassays, including Enzyme-Linked Immunosorbent Assay (ELISA) and Radioimmunoassay (RIA), are common methods for this purpose. However, the performance of these assays can vary between different kits and platforms. This guide provides a framework for the cross-validation of **Somatostatin-28 (1-14)** immunoassay results, offering a comparison of commercially available kits and detailed experimental protocols.

Performance Characteristics of Commercial Immunoassay Kits

The selection of an appropriate immunoassay kit is paramount for generating reliable and reproducible data. The following tables summarize the key performance characteristics of several commercially available ELISA and RIA kits for the detection of Somatostatin. It is important to note that while some kits are marketed for "Somatostatin," their specificity for the SS-28 (1-14) fragment should be confirmed by reviewing the manufacturer's data sheet for cross-reactivity information.

Table 1: Comparison of Commercially Available Somatostatin ELISA Kits

Manufacturer/Distributor	Kit Name	Catalog Number	Sensitivity (Minimum Detectable Concentration)	Detection Range	Sample Type(s)
Phoenix Pharmaceuticals, Inc.	Somatostatin-28 (Human, Rat, Mouse, Porcine) - EIA Kit	EK-060-14	0.06 ng/mL	0 - 25 ng/mL	Plasma, Tissue Extracts, CSF
RayBiotech, Inc.	Somatostatin ELISA Kit (Competitive)	EIA-SOM-1	10.9 pg/mL	0.1 - 1,000 ng/mL	Serum, Plasma, Cell Culture Supernatants
MyBioSource, Inc.	Human Somatostatin (SST) ELISA Kit	MBS263139	Not Specified	Not Specified	Not Specified
Biomatik	Rat Somatostatin (SST) ELISA Kit	EKU07323	3.3 pg/ml	7.8-500 pg/ml	Rat (Rattus norvegicus)
Cloud-Clone Corp.	ELISA Kit for Somatostatin (SST)	CEA592Hu	< 2.62 pg/mL	Not Specified	Serum, Plasma (EDTA, heparin)

Table 2: Typical Performance Characteristics of a Somatostatin Radioimmunoassay (RIA)

Parameter	Value
Assay Sensitivity	10 pg/ml
Intra-assay CV	9.1% - 12%
Inter-assay CV	14% - 15%
Antibody Dilution (example)	1:100,000

Experimental Protocols

Detailed and consistent experimental protocols are crucial for obtaining accurate and comparable results. Below are generalized protocols for a competitive ELISA and a competitive RIA for **Somatostatin-28 (1-14)**.

Protocol 1: Competitive Enzyme-Linked Immunosorbent Assay (ELISA)

This protocol outlines the general steps for a competitive ELISA. Specific details may vary based on the manufacturer's instructions.

Materials:

- Microplate pre-coated with anti-Somatostatin antibody
- Somatostatin standards
- Biotinylated detection antibody
- HRP-conjugated avidin
- Wash buffer
- Substrate solution
- Stop solution
- Plate reader

Procedure:

- Preparation: Bring all reagents and samples to room temperature. Prepare serial dilutions of the Somatostatin standard.
- Competitive Binding: Add standards and samples to the appropriate wells of the microplate. Then, add a fixed amount of biotinylated **Somatostatin-28 (1-14)** to each well. Incubate as per the kit's instructions to allow competition for binding to the coated antibody.
- Washing: Aspirate the contents of the wells and wash multiple times with wash buffer.
- Enzyme Conjugation: Add HRP-conjugated avidin to each well and incubate. The avidin will bind to the biotinylated **Somatostatin-28 (1-14)** that is bound to the antibody.
- Washing: Repeat the washing step to remove unbound HRP-conjugated avidin.
- Substrate Reaction: Add the substrate solution to each well. The HRP enzyme will catalyze a color change.
- Stopping the Reaction: Add the stop solution to terminate the reaction.
- Data Acquisition: Read the absorbance of each well using a microplate reader at the appropriate wavelength. The intensity of the color is inversely proportional to the concentration of **Somatostatin-28 (1-14)** in the sample.

Protocol 2: Competitive Radioimmunoassay (RIA)

This protocol provides a general outline for a competitive RIA for Somatostatin. This method requires appropriate handling of radioactive materials.

Materials:

- Anti-Somatostatin antibody
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